

How to dissolve and store YH239-EE for experiments

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: YH239-EE

Cat. No.: B15575507

[Get Quote](#)

Application Notes and Protocols for YH239-EE

These application notes provide detailed protocols for the dissolution and storage of **YH239-EE**, a potent p53-MDM2 antagonist, for use in research and drug development.

Product Information

Property	Value	Source
Chemical Name	Ethyl 3-(2-(tert-butylamino)-1-(N-(4-chlorobenzyl)formamido)-2-oxoethyl)-6-chloro-1H-indole-2-carboxylate	[1]
CAS Number	1364488-67-4	[1][2][3]
Molecular Formula	C25H27ClI2N3O4	[1][2][3][4]
Molecular Weight	504.41 g/mol	[1][2][3][4]
Appearance	Solid powder	[1]
Purity	>98%	[1][3]

Solubility and Dissolution Protocol

YH239-EE is readily soluble in dimethyl sulfoxide (DMSO). [1][2][4][5]

Table 1: Solubility of **YH239-EE**

Solvent	Solubility	Source
DMSO	≥ 55 mg/mL (109.04 mM)	[5]
DMSO	100 mg/mL	[2]

Protocol for Preparing a 10 mM Stock Solution in DMSO:

Materials:

- **YH239-EE** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, conical-bottom polypropylene or glass vial

- Calibrated micropipettes and sterile tips
- Vortex mixer
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Procedure:

- **Acclimatization:** Allow the vial of **YH239-EE** powder to equilibrate to room temperature for 15-20 minutes before opening to prevent condensation.
- **Weighing:** Accurately weigh the desired amount of **YH239-EE** powder in a sterile microcentrifuge tube. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 5.04 mg of **YH239-EE**.
- **Solvent Addition:** Add the calculated volume of anhydrous DMSO to the tube containing the **YH239-EE** powder. To prepare a 10 mM stock solution with 5.04 mg of **YH239-EE**, add 1 mL of DMSO.
- **Dissolution:** Cap the tube securely and vortex thoroughly for 1-2 minutes until the powder is completely dissolved. Visually inspect the solution to ensure there are no visible particulates. Gentle warming (to no more than 37°C) can be used if necessary to aid dissolution.
- **Sterilization (Optional):** If required for your specific application (e.g., cell culture), the stock solution can be filter-sterilized using a 0.22 µm syringe filter compatible with DMSO.
- **Aliquoting:** Dispense the stock solution into smaller, single-use aliquots in sterile cryovials to minimize freeze-thaw cycles. The volume of the aliquots should be appropriate for your planned experiments.

Storage and Stability

Proper storage of **YH239-EE** in both powder and solution form is crucial to maintain its stability and activity.

Table 2: Recommended Storage Conditions for **YH239-EE**

Form	Short-Term Storage (Days to Weeks)	Long-Term Storage (Months to Years)	Shelf Life (if stored properly)	Source
Powder	0 - 4°C (Dry and dark)	-20°C (Dry and dark)	>3 years	[1] [2] [4] [5]
In DMSO	Not Recommended	-20°C or -80°C	1 month at -20°C; 6 months at -80°C	[2] [5]

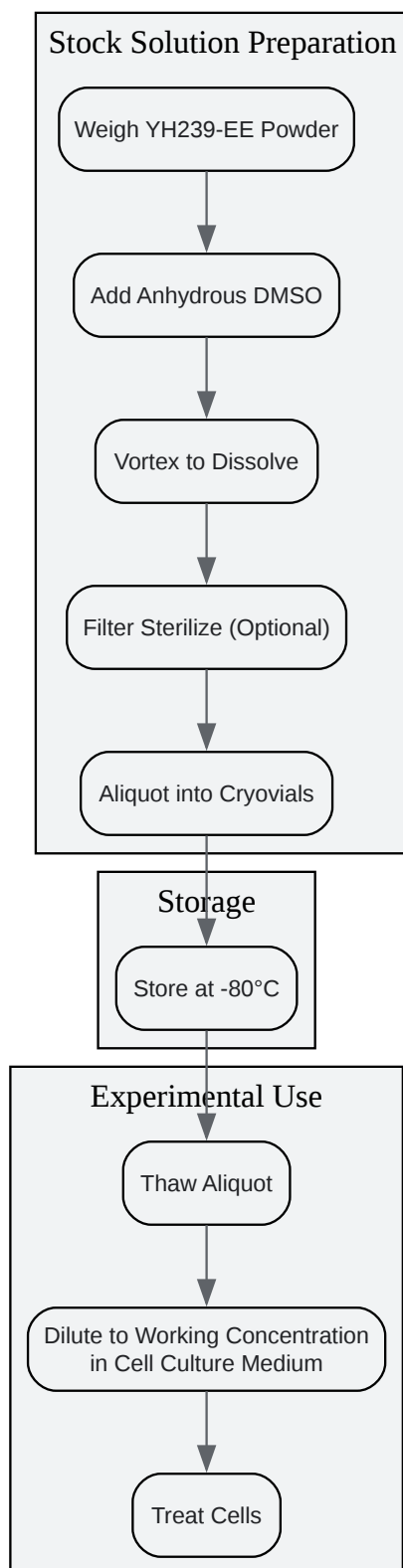
Storage Protocol:

- Powder: Store the vial of **YH239-EE** powder in a desiccator at -20°C for long-term storage.[\[1\]](#)[\[2\]](#)[\[4\]](#)[\[5\]](#) For short-term storage, 4°C is acceptable.[\[1\]](#)[\[2\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#) Protect from light.
- Stock Solution: Store the aliquots of the **YH239-EE** stock solution at -80°C for maximum stability.[\[2\]](#)[\[5\]](#) If a -80°C freezer is not available, storage at -20°C is an alternative, but the shelf life will be shorter.[\[1\]](#)[\[2\]](#)[\[4\]](#)[\[5\]](#) Avoid repeated freeze-thaw cycles. When needed, thaw an aliquot at room temperature and use it immediately. Discard any unused portion of the thawed aliquot.

Experimental Workflow and Signaling Pathway

Experimental Workflow for YH239-EE Preparation

The following diagram illustrates the general workflow for preparing **YH239-EE** for in vitro experiments.

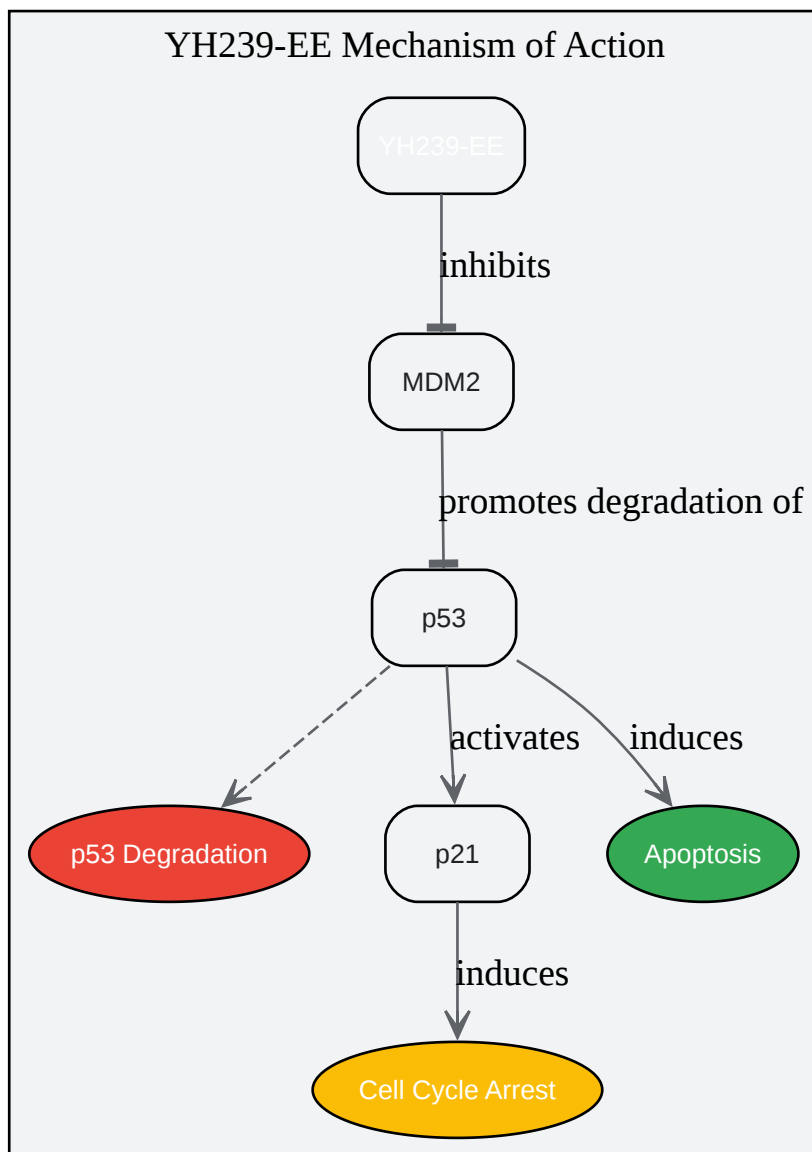


[Click to download full resolution via product page](#)

Workflow for **YH239-EE** stock preparation and use.

Signaling Pathway of YH239-EE

YH239-EE is a potent antagonist of the p53-MDM2 interaction.[1][2][3][7] By inhibiting MDM2, **YH239-EE** prevents the degradation of the p53 tumor suppressor protein, leading to its accumulation and the activation of downstream pathways that induce cell cycle arrest and apoptosis.[6][7]



[Click to download full resolution via product page](#)

YH239-EE inhibits MDM2, leading to p53 stabilization.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. medkoo.com](https://www.medkoo.com) [[medkoo.com](https://www.medkoo.com)]
- [2. abmole.com](https://www.abmole.com) [[abmole.com](https://www.abmole.com)]
- [3. caymanchem.com](https://www.caymanchem.com) [[caymanchem.com](https://www.caymanchem.com)]
- [4. Buy YH239-EE | >98%](https://www.smolecule.com) [[smolecule.com](https://www.smolecule.com)]
- [5. medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
- [6. YH 239 EE](https://www.chembk.com) [[chembk.com](https://www.chembk.com)]
- [7. Cytotoxic Effect of YH239-EE and Its Enantiomer on MCF7 Cell Line - PMC](https://pubmed.ncbi.nlm.nih.gov/31111111/) [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/31111111/)]
- To cite this document: BenchChem. [How to dissolve and store YH239-EE for experiments]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15575507/docs#how-to-dissolve-and-store-yh239-ee-for-experiments>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)